

Application Notes and Protocols for Reactions Involving 2-Chloro-6-methylthiophenol

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Compound of Interest

Compound Name: 2-Chloro-6-methylthiophenol

Cat. No.: B098659

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for chemical reactions involving **2-Chloro-6-methylthiophenol**. It is intended to serve as a comprehensive resource for researchers in organic synthesis and drug discovery, offering insights into the reactivity of this compound and its potential for creating novel molecules with biological significance.

Introduction

2-Chloro-6-methylthiophenol is a substituted aromatic thiol that holds potential as a versatile building block in organic synthesis.^{[1][2]} Its structure, featuring a reactive thiol group, a chlorine atom, and a methyl group on the aromatic ring, allows for a variety of chemical transformations. These modifications can lead to the generation of diverse molecular scaffolds, such as thioxanthen-9-ones and phenothiazines, which are classes of compounds known for their wide range of biological activities.^{[3][4]} The strategic placement of the chloro and methylthio groups can influence the regioselectivity of reactions and the biological properties of the resulting derivatives.

Physicochemical Properties and Safety Information

2-Chloro-6-methylthiophenol, with the molecular formula C₇H₇ClS, is also known as 2-chloro-6-methylbenzenethiol.^[1] It is essential to handle this compound with appropriate safety precautions, as it is classified as harmful if swallowed and causes serious eye damage.^[1]

Table 1: Physicochemical Properties of **2-Chloro-6-methylthiophenol**[1]

Property	Value
Molecular Weight	158.65 g/mol
Molecular Formula	C ₇ H ₇ ClS
IUPAC Name	2-chloro-6-methylbenzenethiol
CAS Number	18858-05-4
SMILES	CC1=C(C(=CC=C1)Cl)S
InChIKey	WNRLJMYSWRBJIG-UHFFFAOYSA-N

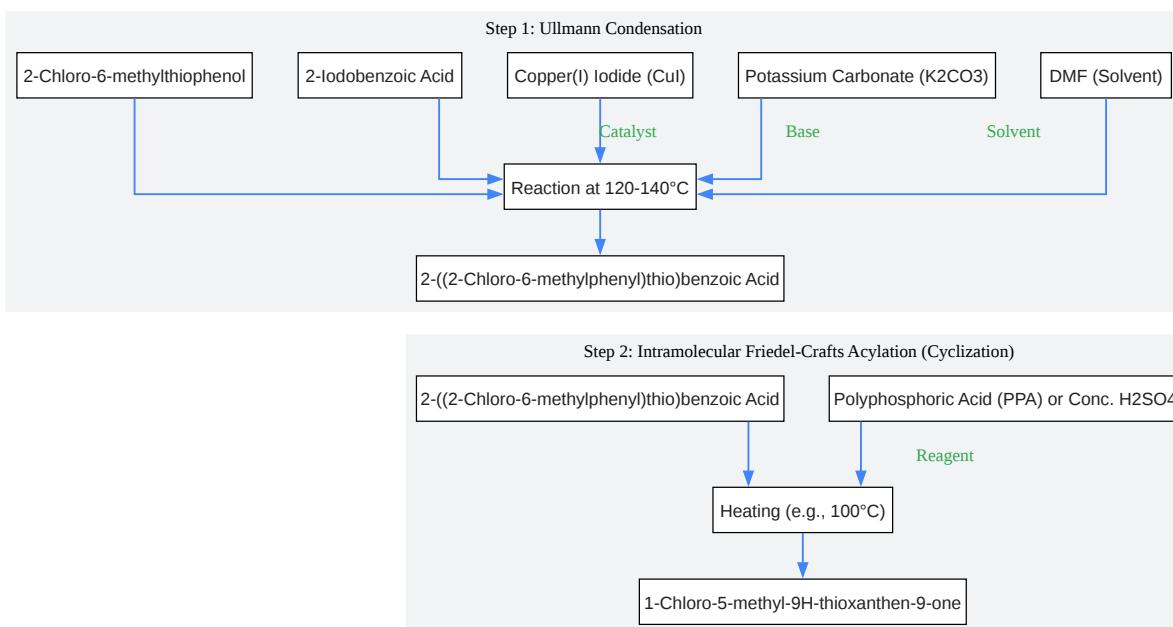
Safety and Handling:

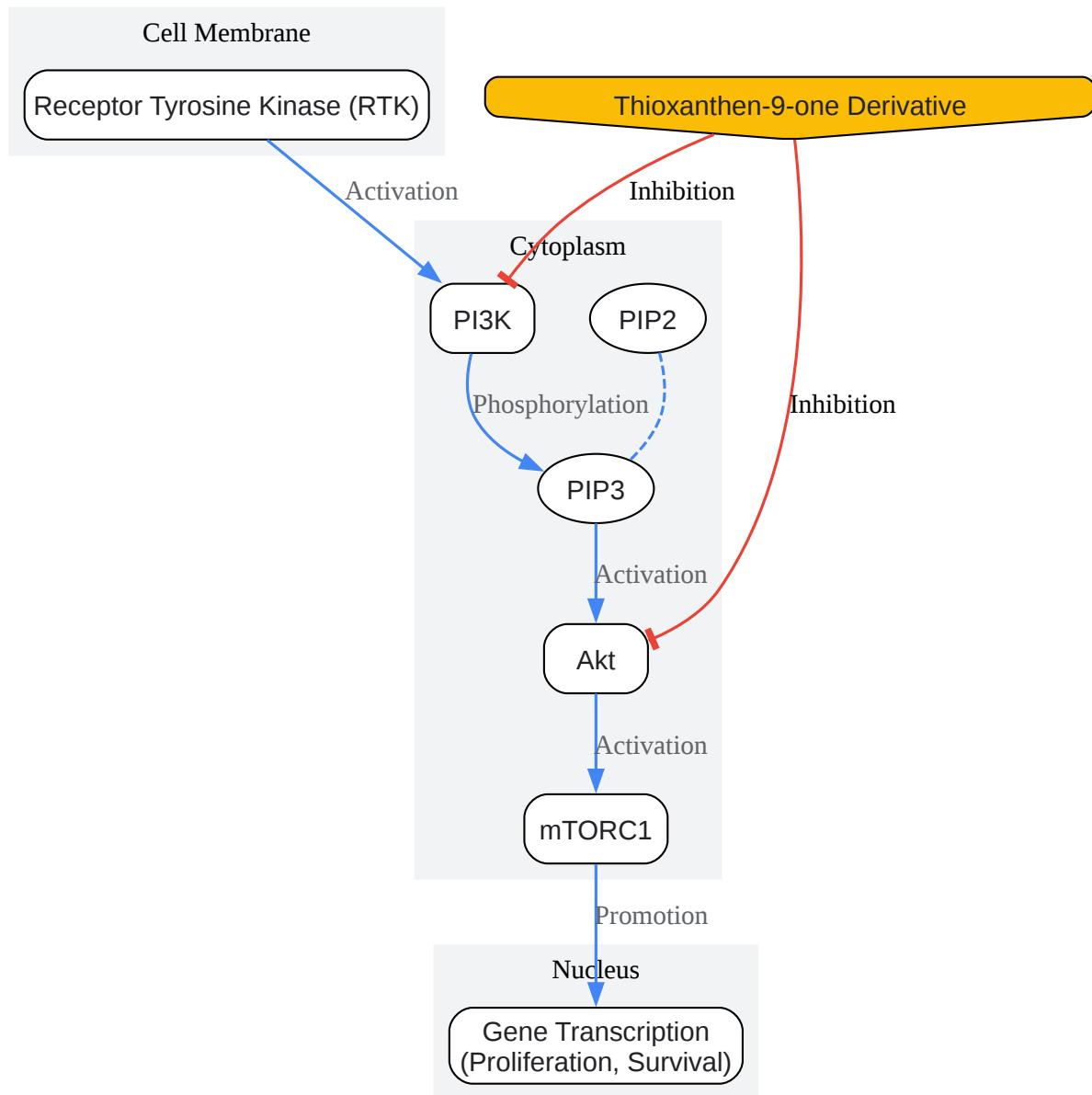
- Hazard Statements: H302 (Harmful if swallowed), H318 (Causes serious eye damage).[1]
- Precautionary Statements: P264, P270, P280, P301+P317, P305+P354+P338, P317, P330, P501.[1]
- Always handle this chemical in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.

Application in the Synthesis of Thioxanthen-9-ones

One of the key applications of **2-Chloro-6-methylthiophenol** is in the synthesis of substituted thioxanthen-9-ones. This class of compounds is of significant interest in medicinal chemistry due to its diverse biological activities, including potential antitumor and anti-allergic properties. [4] The synthesis can be achieved through a cyclization reaction of a 2-arylthiobenzoic acid derivative, which can be prepared from **2-Chloro-6-methylthiophenol**.

Experimental Workflow: Synthesis of a Substituted Thioxanthen-9-one





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- To cite this document: BenchChem. [Application Notes and Protocols for Reactions Involving 2-Chloro-6-methylthiophenol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b098659#experimental-protocol-for-reactions-involving-2-chloro-6-methylthiophenol\]](https://www.benchchem.com/product/b098659#experimental-protocol-for-reactions-involving-2-chloro-6-methylthiophenol)

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